

What are the physical properties of N-(3-Amino-4-methoxyphenyl)acetamide?

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Compound of Interest

Compound Name: *N-(3-Amino-4-methoxyphenyl)acetamide*

Cat. No.: *B160866*

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An In-depth Technical Guide on the Physical Properties of **N-(3-Amino-4-methoxyphenyl)acetamide**

This technical guide provides a comprehensive overview of the known physical and chemical properties of **N-(3-Amino-4-methoxyphenyl)acetamide** (CAS No: 6375-47-9). The information is curated for researchers, scientists, and professionals in drug development and fine chemical synthesis. This document includes a summary of quantitative data, detailed experimental protocols for property determination, and a visualization of a common synthesis workflow.

Physical and Chemical Properties

N-(3-Amino-4-methoxyphenyl)acetamide is an aromatic amine and acetamide derivative. Its physical properties have been reported across various sources, with some variations noted. A summary of these properties is presented below.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₂ N ₂ O ₂	[1][2]
Molecular Weight	180.20 g/mol	[1][2][3]
Appearance	White to Gray to Brown powder/crystal	[2]
Melting Point	108-109 °C	[1][2]
Boiling Point	313.03 °C (rough estimate) to 607.2 °C at 760 mmHg	[1][2]
Density	1.2 ± 0.1 g/cm ³	[1]
Flash Point	199.2 ± 25.9 °C	[1]
Solubility	Soluble in Methanol	[2]
pKa (Predicted)	14.23 ± 0.70	[2]
Refractive Index	1.608	[1]

Experimental Protocols

While specific experimental reports for the characterization of **N-(3-Amino-4-methoxyphenyl)acetamide** are not detailed in publicly available literature, the following standard methodologies are applicable for determining the key physicochemical properties of aromatic amide compounds.[4]

Melting Point Determination

The melting point is a crucial indicator of a solid crystalline substance's purity.

- Apparatus: Calibrated digital melting point apparatus, capillary tubes.
- Sample Preparation: A small quantity of the purified, dry compound is finely powdered. This powder is then packed into a capillary tube to a height of 2-3 mm.[4]
- Procedure:

- The capillary tube containing the sample is placed into the heating block of the apparatus.
- The temperature is increased rapidly to about 15-20 °C below the expected melting point.
- The heating rate is then reduced to a steady 1-2 °C per minute to allow for thermal equilibrium.
- The temperature range is recorded from the point at which the first drop of liquid appears to the point at which the entire sample has melted into a clear liquid.

Boiling Point Determination (Micro Method)

The boiling point is a key physical constant for a liquid. For high-boiling-point solids like this compound, determination is often performed under reduced pressure, but this micro method is suitable for small quantities.

- Apparatus: Thiele tube or similar micro boiling point apparatus, small test tube, capillary tube (sealed at one end), thermometer, heating bath (e.g., silicone oil).^[4]
- Procedure:
 - A small amount of the substance is placed in the small test tube.
 - A capillary tube, sealed at one end, is inverted and placed inside the test tube with the open end down.
 - The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
 - The assembly is heated in the Thiele tube. As the temperature rises, air trapped in the capillary tube will bubble out.
 - Heating is continued until a steady stream of bubbles emerges from the capillary.
 - The heat source is removed, and the liquid is allowed to cool.
 - The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

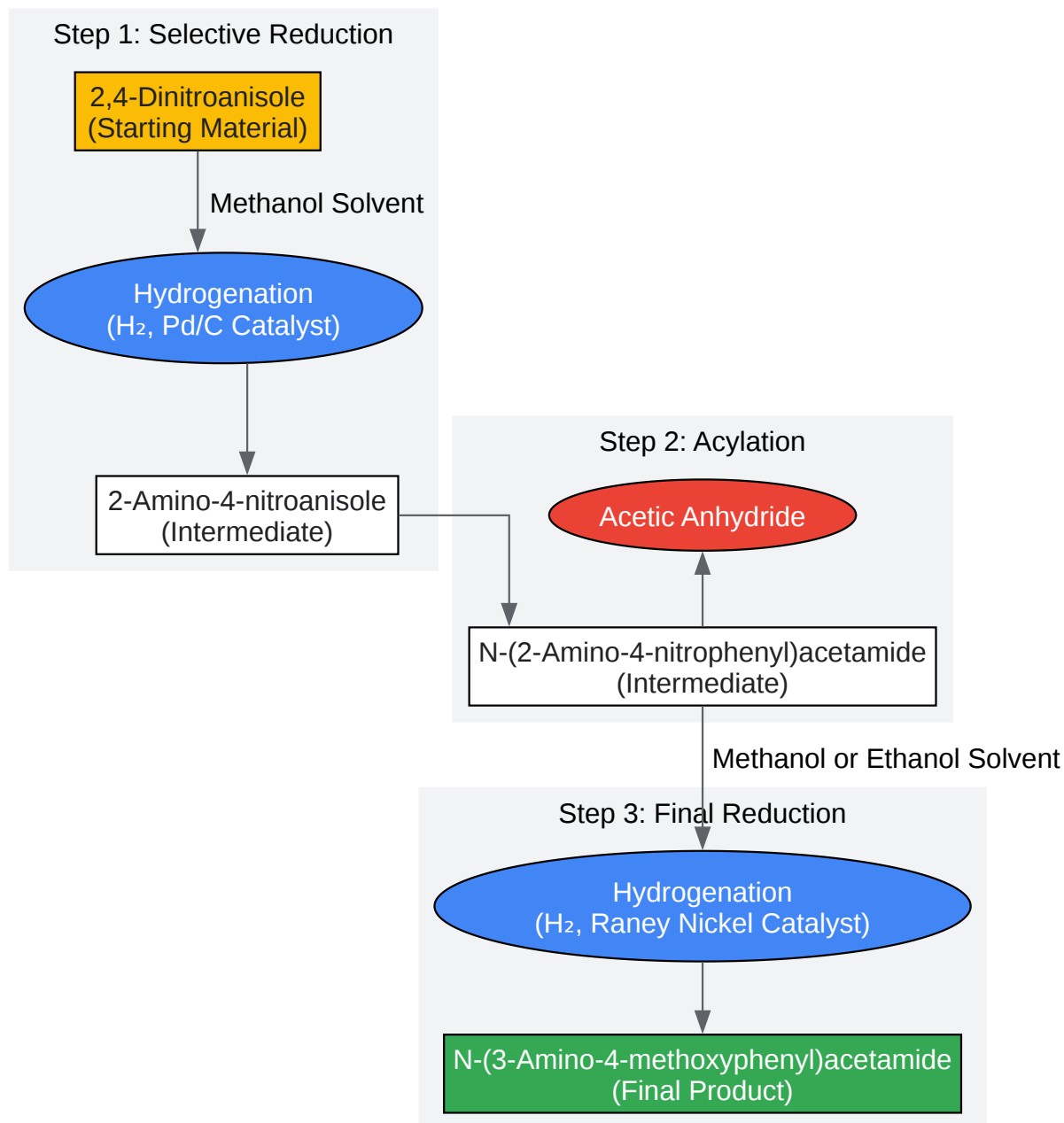
pKa Determination (Potentiometric Titration)

This method is used to determine the acid dissociation constant (pKa) of the amino group.

- Apparatus: Calibrated pH meter, burette, beaker, magnetic stirrer.
- Methodology:
 - Solution Preparation: A precise concentration of the compound is dissolved in a suitable solvent, typically a water-methanol mixture.[4]
 - Titration: The solution is titrated against a standardized solution of a strong acid, such as Hydrochloric Acid (HCl), added in small, known increments from the burette.[4]
 - pH Measurement: The pH of the solution is recorded after each addition of the titrant, allowing the solution to stabilize before each reading.[4]
 - Data Analysis: A titration curve is generated by plotting the measured pH against the volume of titrant added. The pKa is determined from the pH at the half-equivalence point of the curve.

Logical Workflow: Chemical Synthesis

N-(3-Amino-4-methoxyphenyl)acetamide is a key intermediate in the synthesis of various disperse dyes.[2][5] A common and efficient synthesis route involves a multi-step process starting from 2,4-dinitroanisole. This workflow illustrates the sequential chemical transformations required to produce the target compound with high purity and yield.[2]



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Caption: Synthesis workflow for **N-(3-Amino-4-methoxyphenyl)acetamide**.

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